

Application Notes and Protocols for Ophiobolin A Extraction from Fungal Cultures

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Compound of Interest

Compound Name: *Ophiobolin A*

Cat. No.: B1206146

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These application notes provide detailed methodologies for the extraction and purification of **Ophiobolin A**, a sesterterpenoid fungal metabolite with significant anticancer and phytotoxic activities. The protocols outlined below are based on established methods for solid-state and submerged fungal cultures, primarily focusing on species from the *Bipolaris* and *Aspergillus* genera, which are known producers of **Ophiobolin A** and its analogues.

Data Presentation: Quantitative Yield of Ophiobolin A and its Analogues

The following table summarizes the yields of **Ophiobolin A** and related compounds obtained from various fungal strains and culture conditions. This data is crucial for selecting appropriate strains and cultivation methods to maximize production.

Fungal Strain	Culture Method	Culture Medium	Duration	Compound	Yield	Reference
Bipolaris sp. (endophyte from Datura metel)	Liquid Culture	Not Specified	21 days	Ophiobolin A	235 mg/L	[1]
Bipolaris setariae (NY1 strain)	Solid-State Fermentation	Rice Medium	30 days	3-anhydro-ophiobolin A	13 mg from 1.5 kg rice	[2]
Bipolaris setariae (NY1 strain)	Solid-State Fermentation	Rice Medium	30 days	6-epi-ophiobolin A	11 mg from 1.5 kg rice	[2]
Bipolaris setariae (NY1 strain)	Solid-State Fermentation	Rice Medium	30 days	Ophiobolin I	690 mg from 3.5 kg rice	[3]
Aspergillus ustus (094102)	Solid Culture	Fungal II Medium	3 days	Ophiobolin C	200 mg/L (in a high-yield strain)	[4]

Experimental Protocols

Two primary methods for the production and extraction of **Ophiobolin A** are detailed below: solid-state fermentation and liquid (submerged) fermentation.

Protocol 1: Solid-State Fermentation and Extraction of Ophiobolins from *Bipolaris setariae*

This protocol is adapted from methodologies used for the isolation of **Ophiobolin A** analogues from *Bipolaris setariae*.

1. Fungal Strain and Culture Media:

- Fungal Strain: *Bipolaris setariae* (e.g., NY1 strain).
- Activation Medium: Potato Dextrose Agar (PDA).
- Production Medium: Rice Medium (75 g of rice and 100 mL of distilled water in a 500 mL Erlenmeyer flask, soaked overnight and autoclaved).

2. Fungal Cultivation:

- Inoculate the *Bipolaris setariae* strain onto PDA plates and incubate at 26°C for one week to induce sporulation.
- Prepare a spore suspension by rinsing the sporulating culture with sterile distilled water to a final concentration of 10^6 spores/mL.
- Inoculate each flask of the sterile rice medium with 5.0 mL of the spore suspension.
- Incubate the flasks at 26°C in the dark for 30 days.

3. Extraction:

- After incubation, dry the fermented rice medium and pulverize it.
- Extract the powdered medium exhaustively with ethyl acetate (EtOAc) at room temperature.
- Combine the EtOAc extracts and evaporate the solvent under reduced pressure to obtain the crude extract.

4. Purification:

- Silica Gel Column Chromatography:
 - Subject the crude extract to silica gel column chromatography.
 - Elute with a gradient of chloroform (CHCl_3) and methanol (MeOH) or another suitable solvent system.

- Collect fractions and monitor by Thin Layer Chromatography (TLC).
- Preparative Thin Layer Chromatography (pTLC):
 - Further purify the fractions containing the compounds of interest using pTLC with a solvent system such as CHCl₃-Acetone (10:1).
- Sephadex LH-20 Column Chromatography:
 - For final purification, dissolve the compounds obtained from pTLC in methanol or acetone and apply to a Sephadex LH-20 column.
 - Elute with the same solvent to yield purified Ophiobolins.

Protocol 2: Liquid Fermentation and Extraction of Ophiobolin A from *Bipolaris oryzae*

This protocol is based on methods for obtaining **Ophiobolin A** from liquid cultures of *Bipolaris oryzae*.

1. Fungal Strain and Culture Media:

- Fungal Strain: *Bipolaris oryzae*.
- Pre-culture Medium: Potato Dextrose Agar (PDA).
- Production Medium: Potato Dextrose Broth (PDB).

2. Fungal Cultivation:

- Grow the *Bipolaris oryzae* strain on PDA slants at 25°C for 10 days.
- Prepare a spore inoculum in sterile distilled water to a final concentration of 1×10^6 spores/mL.
- Inoculate Erlenmeyer flasks containing PDB medium with the spore suspension.

- Incubate the flasks under appropriate conditions (e.g., 25°C, with or without shaking) for a specified period (e.g., 14-21 days).

3. Extraction:

- Separate the fungal mycelium from the culture broth by filtration.
- Perform a liquid-liquid extraction of the culture filtrate using an organic solvent such as ethyl acetate (EtOAc).
- Dry the organic phase over anhydrous sodium sulfate and evaporate the solvent under reduced pressure to yield the crude extract.

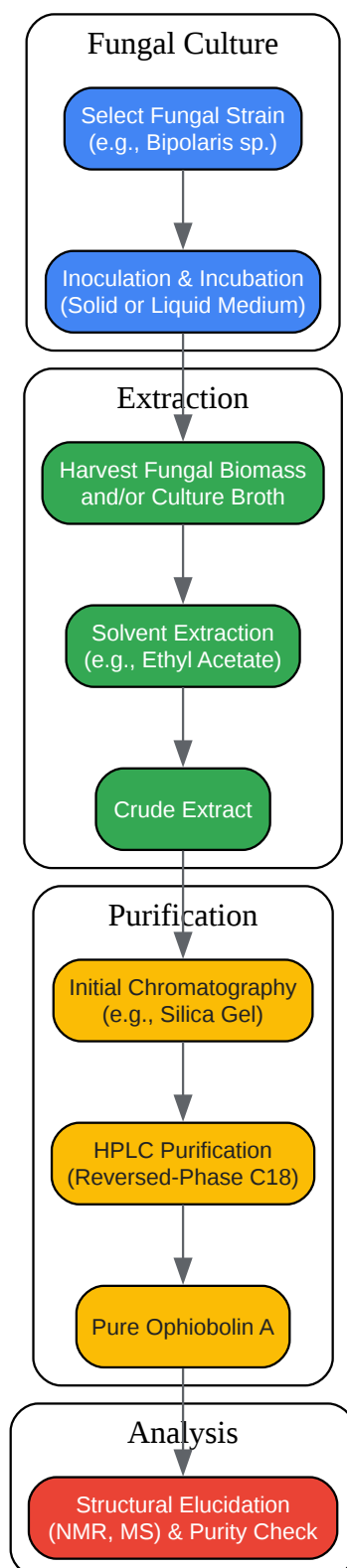
4. Purification (Multi-Step Semi-Preparative HPLC):

- Initial Fractionation:
 - Dissolve the crude extract in a suitable solvent and subject it to an initial chromatographic step (e.g., silica gel column chromatography) to obtain enriched fractions.
- Semi-Preparative High-Performance Liquid Chromatography (HPLC):
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of acetonitrile (ACN) and water, often with an additive like 0.1% formic acid or trifluoroacetic acid (TFA) to improve peak shape.
 - Gradient Program (Example):
 - Start with a low percentage of ACN (e.g., 10-20%) and increase linearly to a high percentage (e.g., 90-100%) over a period of 20-40 minutes.
 - Hold at the high ACN concentration for a short period to elute highly nonpolar compounds.
 - Return to the initial conditions and re-equilibrate the column.
 - Detection: UV detection at a wavelength where **Ophiobolin A** absorbs (e.g., 230-240 nm).

- Collect fractions corresponding to the **Ophiobolin A** peak.
- Repeat the purification with the collected fractions if necessary to achieve high purity.
- Final Steps:
 - Combine the pure fractions and evaporate the solvent.
 - The identity and purity of **Ophiobolin A** can be confirmed by analytical HPLC, Mass Spectrometry (MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualizations

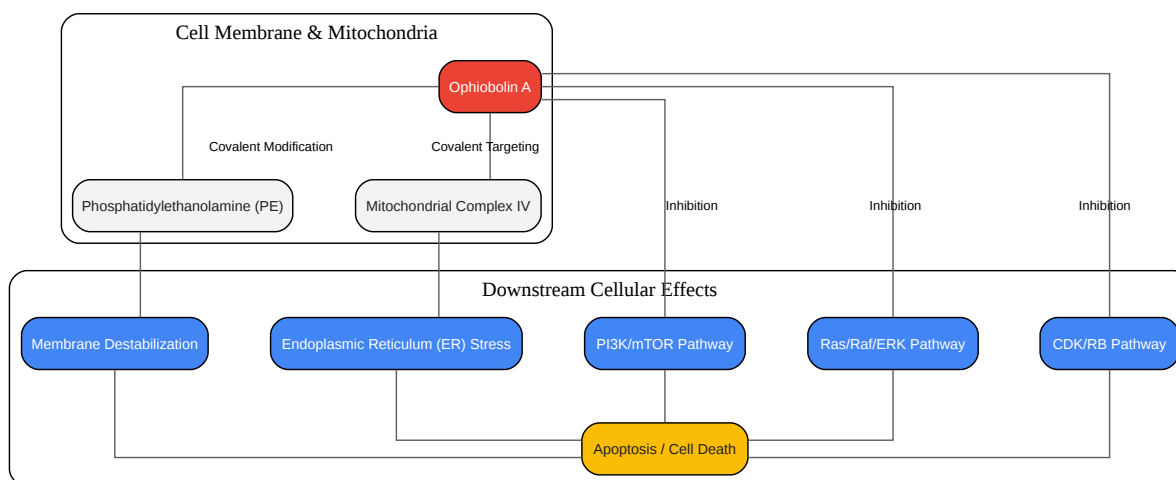
Experimental Workflow for Ophiobolin A Extraction



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Caption: A generalized workflow for the extraction and purification of **Ophiobolin A**.

Signaling Pathways Affected by Ophiobolin A



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Caption: Key signaling pathways modulated by **Ophiobolin A** leading to cancer cell death.

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References

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